

Application Notes and Protocols: Methods for Introducing Dehydroalanine into Synthetic Peptides

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Compound of Interest		
Compound Name:	Enkephalin, dehydro-ala(3)-	
Cat. No.:	B15437039	Get Quote

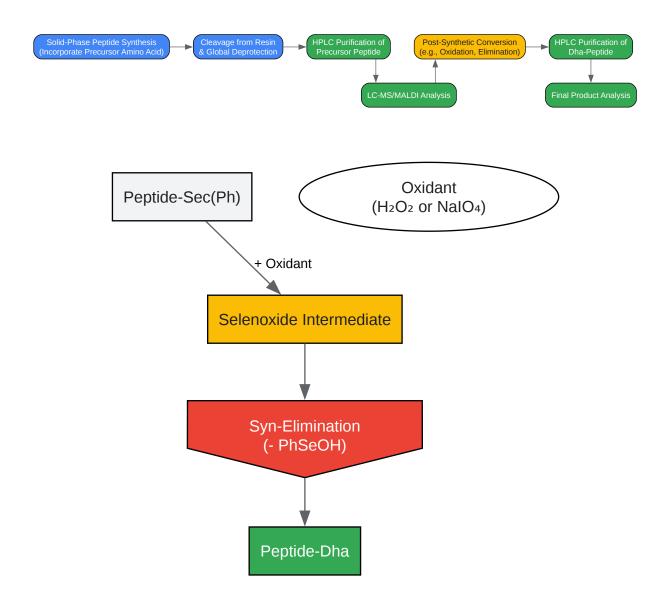
Introduction

Dehydroalanine (Dha) is a non-proteinogenic, α,β -unsaturated amino acid that serves as a valuable tool for chemical biologists and drug development professionals.[1][2] Its electrophilic nature makes it a reactive handle for site-specific protein modification, enabling the introduction of a wide array of functionalities such as fluorescent probes, cross-linkers, and mimics of post-translational modifications (PTMs).[3][4][5] Dha is also a key intermediate in the biosynthesis of lantibiotics, a class of antimicrobial peptides with intricate cyclic structures.[4] Due to its reactivity, Dha is typically generated post-synthetically from stable precursor amino acids like serine, cysteine, or selenocysteine that have been incorporated into a peptide sequence using standard solid-phase peptide synthesis (SPPS).[2][6] This document provides detailed protocols for the most common and effective methods of introducing dehydroalanine into synthetic peptides.

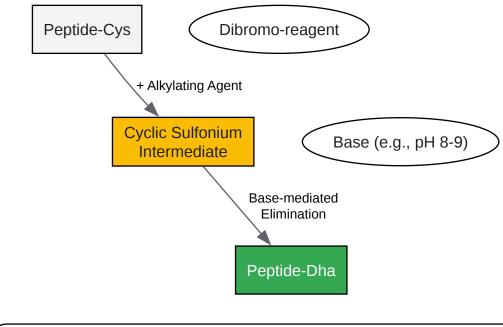
General Experimental Workflow

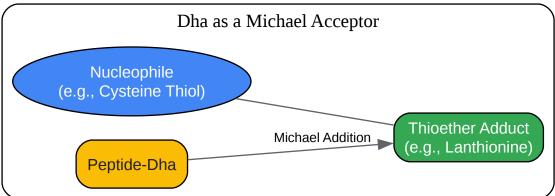
The synthesis of a dehydroalanine-containing peptide generally follows a multi-step process, beginning with the synthesis of a precursor peptide, followed by a chemical conversion step to generate the Dha residue, and finally purification.











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